

6-FAM-PEG3-Azide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 6-FAM-PEG3-Azide

Cat. No.: B3028949

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling precautions for **6-FAM-PEG3-Azide**, a fluorescent dye and click chemistry reagent. Given the absence of a specific Safety Data Sheet (SDS) for this compound, this guide synthesizes available data from the constituent components: 6-carboxyfluorescein (6-FAM), polyethylene glycol (PEG), and the organic azide functional group.

Introduction to 6-FAM-PEG3-Azide

6-FAM-PEG3-Azide is a molecule comprised of three key parts:

- **6-FAM (6-carboxyfluorescein):** A widely used green fluorescent dye.
- **PEG3 (Polyethylene Glycol linker):** A short, hydrophilic spacer that improves solubility and reduces steric hindrance.
- **Azide group (-N₃):** A reactive functional group essential for "click chemistry" reactions, specifically the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) and strain-promoted azide-alkyne cycloaddition (SPAAC).

While the 6-FAM and PEG components are generally considered to have low toxicity, the presence of the azide group introduces significant potential hazards that necessitate careful handling and adherence to strict safety protocols. Organic azides are energetic compounds that can be sensitive to heat, shock, and friction, and the azide functional group itself is toxic.

Hazard Identification and Classification

A definitive hazard classification for **6-FAM-PEG3-Azide** is not available. However, based on its components, the primary hazards are associated with the azide group.

Organic Azides:

- **Explosive Potential:** Organic azides are energetic molecules that can decompose explosively, especially when heated, subjected to shock or friction, or in the presence of certain metals.^{[1][2][3]} The stability of an organic azide is influenced by its molecular structure, particularly the ratio of carbon to nitrogen atoms.^{[1][2]}
- **Toxicity:** The azide ion is highly toxic and has a toxicity profile similar to that of cyanide. Exposure through inhalation, ingestion, or skin absorption can be fatal.
- **Reactivity:** Azides can react violently with acids to produce highly toxic and explosive hydrazoic acid. They can also form shock-sensitive and explosive metal azides upon contact with heavy metals such as copper, lead, and brass.

6-Carboxyfluorescein (6-FAM):

- May be harmful if swallowed or in contact with skin.
- May cause respiratory tract irritation if inhaled.

Polyethylene Glycol (PEG):

- Generally considered to have low toxicity and is not classified as a hazardous substance.

Quantitative Data Summary

The following tables summarize the available quantitative data for the components of **6-FAM-PEG3-Azide**.

Table 1: Physical and Chemical Properties of 6-Carboxyfluorescein (6-FAM)

Property	Value	Reference
Molecular Formula	C ₂₁ H ₁₂ O ₇	
Molecular Weight	376.32 g/mol	
Melting Point	>300 °C	
Appearance	Dark yellow to dark orange powder	
Solubility	Soluble in 0.1 M NaOH	
Fluorescence λ_{ex}	492 nm	
Fluorescence λ_{em}	517 nm (pH 8.0)	

Table 2: Physical and Chemical Properties of Polyethylene Glycol (PEG) 400

Property	Value	Reference
Appearance	Viscous, colorless liquid	
pH (5% solution)	4.5 - 7.5	
Melting Point	4 - 8 °C	
Flash Point	>210 °C (Closed cup)	
Stability	Stable under normal conditions	

Table 3: General Hazard Profile of Organic Azides

Hazard	Description	References
Explosive Sensitivity	Sensitive to heat, shock, friction, and light.	
Toxicity	Highly toxic; comparable to cyanide. Can be fatal if inhaled, ingested, or absorbed through the skin.	
Reactivity with Acids	Reacts with acids to form highly toxic and explosive hydrazoic acid.	
Reactivity with Metals	Forms shock-sensitive and explosive salts with heavy metals (e.g., copper, lead).	
Incompatible Solvents	Halogenated solvents (e.g., dichloromethane, chloroform) can form extremely unstable di- and tri-azidomethane.	

Experimental Protocols: Safe Handling and Storage

Adherence to the following protocols is critical to ensure the safe handling and storage of **6-FAM-PEG3-Azide**.

Personal Protective Equipment (PPE)

- Hand Protection: Wear nitrile or other appropriate chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical safety goggles are mandatory.
- Skin and Body Protection: A lab coat must be worn. Ensure full skin coverage.
- Respiratory Protection: If there is a risk of inhaling dust or aerosols, use a properly fitted respirator.

Engineering Controls

- All work with **6-FAM-PEG3-Azide**, especially when handling the solid compound or preparing stock solutions, must be conducted in a certified chemical fume hood.
- A safety shield (blast shield) should be used when performing reactions with azides, particularly on a larger scale.

Handling Procedures

- **Avoid Metal Contact:** Do not use metal spatulas or other metal utensils to handle **6-FAM-PEG3-Azide** to prevent the formation of shock-sensitive metal azides. Use plastic or ceramic spatulas.
- **Avoid Heat, Friction, and Shock:** Handle the compound gently. Do not grind or subject it to sudden impact. Avoid heating the solid material.
- **Small Quantities:** Use the smallest amount of the azide necessary for the experiment.
- **Solvent Selection:** Do not use halogenated solvents such as dichloromethane or chloroform.
- **Acid Incompatibility:** Ensure that the work area and all equipment are free of acids to prevent the formation of hydrazoic acid.

Storage

- **Temperature:** Store **6-FAM-PEG3-Azide** at -20°C in a dry, dark place.
- **Inert Atmosphere:** Store under an inert atmosphere (e.g., argon or nitrogen) if possible.
- **Container:** Keep the container tightly sealed.
- **Segregation:** Store away from acids, heavy metals, and oxidizing agents.

Spill and Waste Disposal

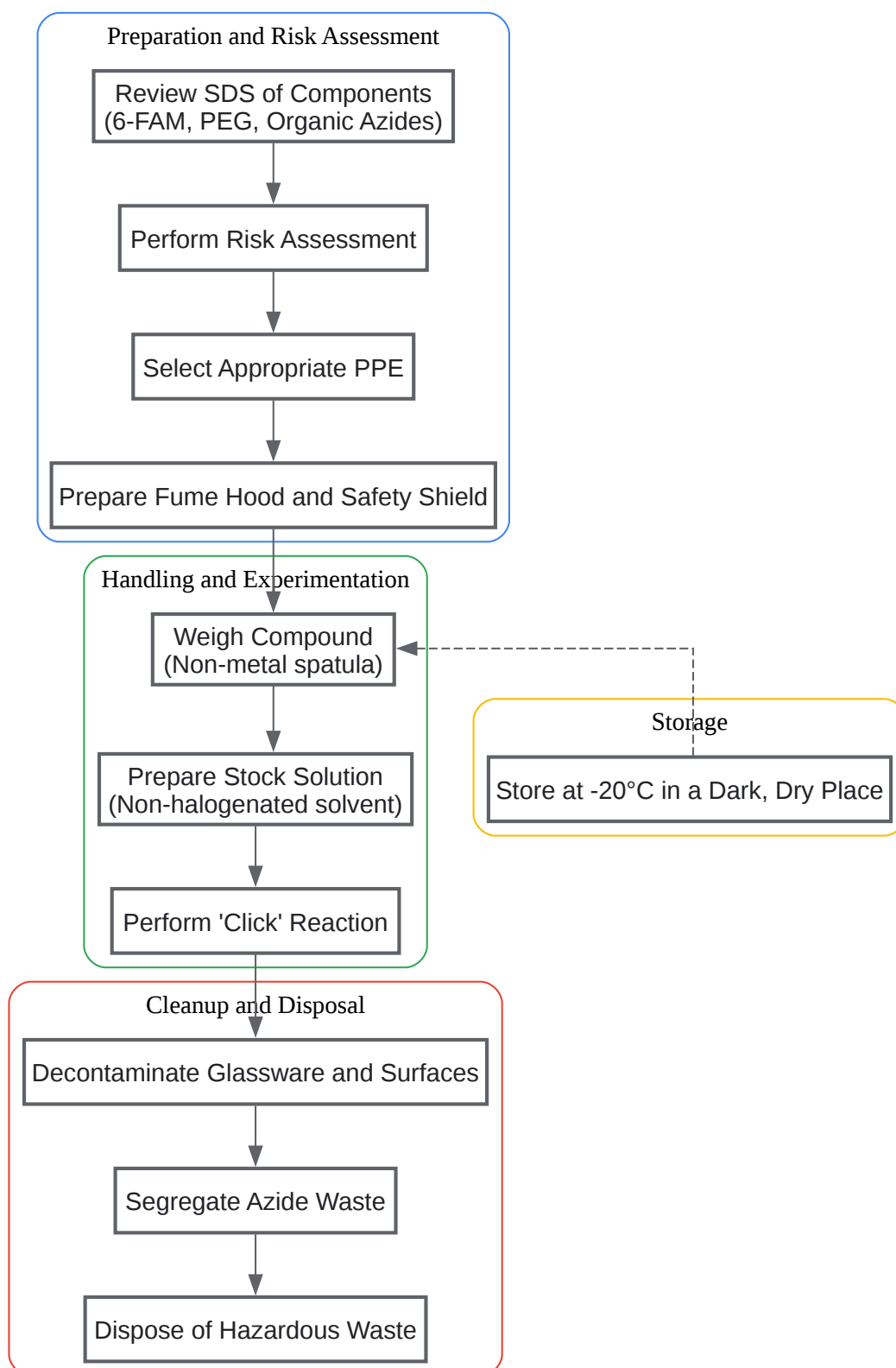
- **Spill Cleanup:** In case of a spill, evacuate the area. Wear appropriate PPE. For solid spills, carefully sweep up the material to avoid generating dust. For liquid spills, absorb with an inert material.

- **Waste Disposal:** Dispose of all azide-containing waste as hazardous chemical waste in a dedicated and clearly labeled container. Do not mix azide waste with acidic waste. Under no circumstances should azide solutions be poured down the drain, as this can lead to the formation of explosive metal azides in the plumbing.

Signaling Pathways and Experimental Workflows

Safe Handling Workflow for **6-FAM-PEG3-Azide**

The following diagram illustrates a logical workflow for the safe handling of **6-FAM-PEG3-Azide** in a research setting.



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Caption: Workflow for the safe handling of **6-FAM-PEG3-Azide**.

Emergency Procedures

- Skin Contact: Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Conclusion

While **6-FAM-PEG3-Azide** is a valuable tool in bioconjugation and chemical biology, its safe use is paramount. The primary hazards stem from the organic azide group, which is both toxic and potentially explosive. By understanding these risks, implementing robust engineering controls, consistently using appropriate personal protective equipment, and adhering to the handling, storage, and disposal protocols outlined in this guide, researchers can minimize the risks associated with this compound and conduct their work safely and effectively. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and requirements.

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